one-pot synthesis methods for N-(2-fluorophenyl) tetramic acids

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Fluorophenyl)pyrrolidine-2,4-dione*
CAS No.:	*1499236-44-0*
Cat. No.:	*B2614511*

Get Quote

Application Notes & Protocols

Preamble: The Strategic Value of N-(2-fluorophenyl) Tetramic Acids

The tetramic acid scaffold, a five-membered nitrogen-containing heterocycle (pyrrolidine-2,4-dione), is a "privileged structure" in medicinal chemistry and natural product synthesis.[1][2][3] Compounds bearing this motif exhibit a vast spectrum of biological activities, including antibacterial, antiviral, and antitumor properties.[2][3] The introduction of an N-aryl substituent, specifically the 2-fluorophenyl group, is a strategic design element in modern drug discovery. The fluorine atom can enhance metabolic stability, improve binding affinity through unique electronic interactions, and modulate the pharmacokinetic profile of a molecule.

Traditional multi-step syntheses of these valuable compounds are often hampered by low overall yields, laborious purification of intermediates, and significant solvent waste.[4] One-pot methodologies, which combine multiple reaction steps into a single, continuous process without isolating intermediates, represent a more elegant and efficient alternative. They offer improved

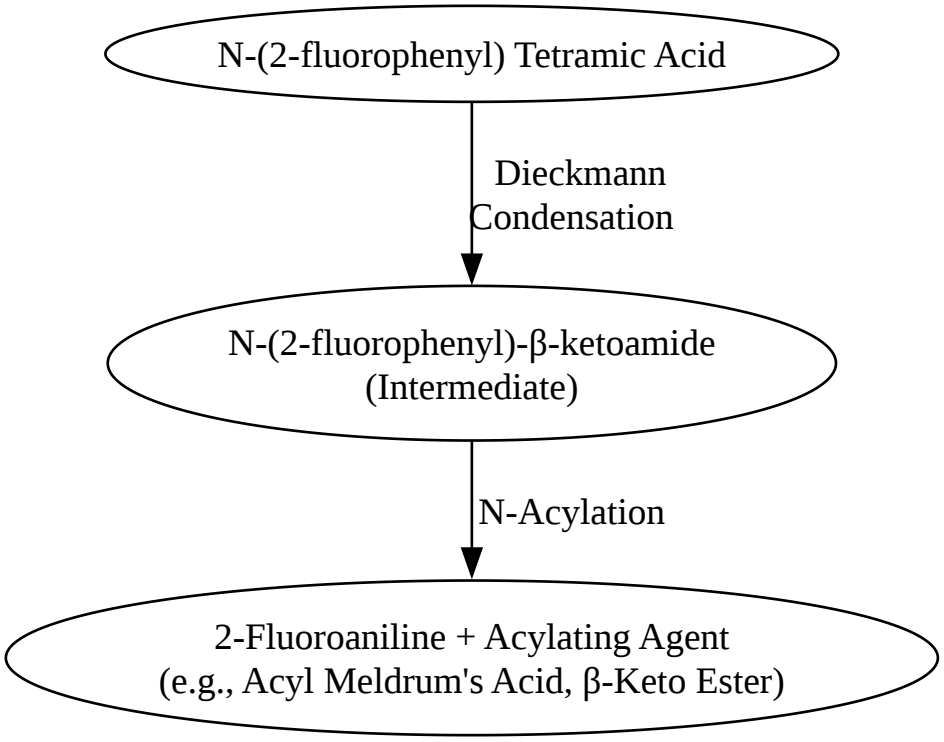
© 2026 BenchChem. All rights reserved.

atom economy, reduced reaction times, and operational simplicity, making them highly attractive for library synthesis and process development.

This document provides detailed, field-proven protocols for the one-pot synthesis of N-(2-fluorophenyl) tetramic acids, grounded in established chemical principles. We will explore two robust and versatile methods: a base-mediated Dieckmann condensation approach and a multi-component Ugi/Dieckmann cascade.

Part 1: Foundational Principles of Tetramic Acid Synthesis

The cornerstone of tetramic acid synthesis is the Dieckmann condensation, an intramolecular version of the Claisen condensation.[5][6][7] The reaction involves the base-catalyzed cyclization of a diester or, in this case, an N-substituted amino ester bearing a β-keto group or its equivalent. The fundamental retrosynthetic pathway for an N-(2-fluorophenyl) tetramic acid reveals two key bond disconnections, pointing to 2-fluoroaniline and a suitable four-carbon acylating unit as the primary starting materials.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

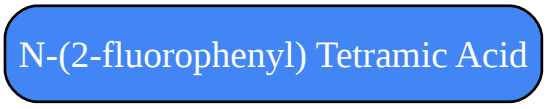
Figure 1: General Retrosynthetic Approach.

A successful one-pot strategy hinges on telescoping the initial N-acylation of 2-fluoroaniline with the subsequent base-mediated intramolecular cyclization in a single reaction vessel. The choice of acylating agent and base is critical to avoid side reactions and ensure high conversion to the desired product.

Part 2: Protocol I - One-Pot Synthesis via Activated Malonate Acylation and Dieckmann Cyclization

This protocol leverages the high reactivity of Meldrum's acid derivatives as acylating agents to form the key β-ketoamide intermediate, which is then cyclized in situ.[8][9][10] Meldrum's acid ensures clean and efficient acylation under relatively mild conditions.[10][11]

Reaction Scheme



Click to download full resolution via product page

Figure 2: Workflow for the Activated Malonate Protocol.

Materials and Reagents

© 2026 BenchChem. All rights reserved.

Reagent	Formula	MW (g/mol)	M/P (°C)	Density (g/mL)	Supplier
2-Fluoroaniline	C_6H_6FN	111.12	-29	1.154	Sigma-Aldrich
Dibenzyl malonate	$C_{17}H_{16}O_4$	284.31	-	1.157	Sigma-Aldrich
N-Boc-glycine	$C_7H_{13}NO_4$	175.18	86-89	-	Sigma-Aldrich
N-Hydroxysuccinimide	$C_4H_5NO_3$	115.09	96-99	-	Sigma-Aldrich
Dicyclohexylcarbodiimide (DCC)	$C_{13}H_{22}N_2$	206.33	34-35	-	Sigma-Aldrich
Sodium hydride (60% in oil)	NaH	24.00	800 (dec.)	0.92	Sigma-Aldrich
Anhydrous Tetrahydrofuran (THF)	C_4H_8O	72.11	-108.4	0.889	Sigma-Aldrich
Diethyl ether	$(C_2H_5)_2O$	74.12	-116.3	0.713	Sigma-Aldrich
Hydrochloric acid (1 M)	HCl	36.46	-	~1.0	Fisher
Saturated Sodium Bicarbonate	$NaHCO_3$	84.01	-	~1.0	Fisher
Anhydrous Magnesium Sulfate	$MgSO_4$	120.37	1124 (dec.)	2.66	Fisher

© 2026 BenchChem. All rights reserved.

Step-by-Step Protocol

This protocol is adapted from established methods for synthesizing polysubstituted tetramic acids.[12]

- Preparation of the Activated Dipeptide Ester (Performed in situ conceptually):
  - Expert Insight: While this is a one-pot synthesis of the final tetramic acid, the conceptual first step is the formation of an activated N-Boc dipeptide. We achieve this by reacting an activated N-Boc amino acid with the malonate anion.
- Reaction Setup:
  - To a flame-dried 100 mL three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and a dropping funnel, add sodium hydride (60% dispersion in mineral oil, 0.44 g, 11.0 mmol, 2.2 eq).
  - Wash the NaH three times with anhydrous hexane under nitrogen to remove the mineral oil, then carefully decant the hexane.
  - Add 30 mL of anhydrous THF to the flask. Cool the suspension to 0 °C in an ice bath.
- Formation of the Malonate Anion:
  - In a separate flask, dissolve dibenzyl malonate (1.42 g, 5.0 mmol, 1.0 eq) in 10 mL of anhydrous THF.
  - Add the dibenzyl malonate solution dropwise to the stirred NaH suspension over 20 minutes.
  - After the addition is complete, allow the mixture to stir at 0 °C for 30 minutes.
  - Scientist's Note: The use of a strong, non-nucleophilic base like NaH is crucial for generating the malonate anion without causing unwanted side reactions like transesterification. The reaction is exothermic and produces hydrogen gas; ensure proper venting.
- N-Acylation and Cyclization Cascade:

© 2026 BenchChem. All rights reserved.

- In a separate flask, prepare the activated ester by dissolving N-Boc-glycine-OSu (prepared from N-Boc-glycine and NHS using DCC) in 15 mL of anhydrous THF. For a true one-pot process starting from simpler materials, one could attempt direct coupling.
- A more direct, albeit potentially lower-yielding, one-pot adaptation involves the reaction of 2-fluoroaniline (0.55 g, 5.0 mmol, 1.0 eq) with an activated malonic acid species. For this protocol, we will follow a robust literature precedent which involves the reaction of a pre-formed activated dipeptide ester with the malonate anion.[12]
- Add a solution of the N-hydroxysuccinimide ester of the corresponding N-Boc protected amino acid (in this case, derived from 2-fluoroaniline, which is more complex) dropwise to the malonate anion solution at 0 °C.
- Alternative simplified approach: React 2-fluoroaniline (0.55 g, 5.0 mmol) with ethyl 3-chloro-3-oxopropanoate in THF in the presence of a non-nucleophilic base like triethylamine. After stirring for 2-4 hours, add a solution of sodium ethoxide in ethanol to initiate the Dieckmann cyclization.
- Let the reaction mixture slowly warm to room temperature and stir overnight (approx. 16 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate solvent system.

- Work-up and Purification:
  - Cool the reaction mixture to 0 °C and cautiously quench by the slow, dropwise addition of 1 M HCl until the pH is ~2-3.
  - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
  - Combine the organic layers and wash with saturated sodium bicarbonate solution (2 x 30 mL) followed by brine (1 x 30 mL).
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
  - The crude product is then purified by flash column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexane) to yield the N-(2-fluorophenyl) tetramic acid.

© 2026 BenchChem. All rights reserved.

Expected Characterization Data

Data Type	Characteristic Signals
^{1}H NMR	δ 7.1-7.4 (m, 4H, Ar-H), δ 4.5-4.8 (br s, 1H, enolic OH), δ 3.5-3.8 (s, 2H, CH_2), Signal for C5-substituent.
^{13}C NMR	δ 170-180 (C=O), δ 160-165 (d, ^{1}JCF, C-F), δ 115-130 (Ar-C), δ 100-105 (C3), δ 40-50 (C5).
^{19}F NMR	δ -110 to -120 (s, Ar-F).[13][14]
HRMS (ESI)	Calculated m/z for $C_{10}H_8FNO_2$ $[M+H]^+$, found value should be within ± 5 ppm.

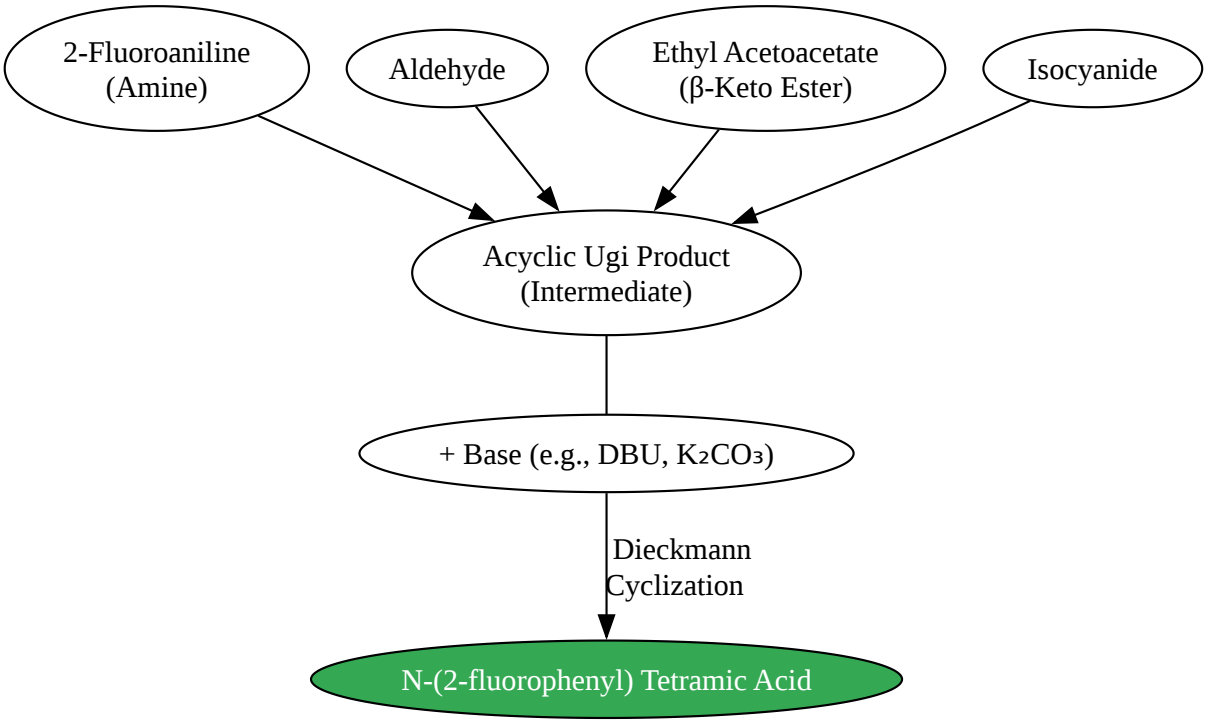
Part 3: Protocol II - One-Pot Ugi/Dieckmann Cascade Reaction

This advanced protocol utilizes a four-component Ugi reaction (U-4CR) to rapidly assemble a complex acyclic precursor, which is then cyclized via a Dieckmann condensation in the same pot.[5][7] This method offers exceptional convergence and is ideal for generating diverse libraries of tetramic acids.

Reaction Mechanism

The Ugi reaction creates an N-acyl amino acid amide intermediate. By choosing a β-keto acid as the acid component and an isocyanide bearing an ester group, the resulting Ugi product is primed for intramolecular cyclization upon addition of a base.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: Conceptual flow of the Ugi/Dieckmann cascade.

Materials and Reagents

In addition to reagents from Protocol I, the following are required:

© 2026 BenchChem. All rights reserved.

Reagent	Formula	MW (g/mol)	M/P (°C)	Density (g/mL)	Supplier
Benzaldehyde	C_7H_6O	106.12	-26	1.044	Sigma-Aldrich
Ethyl acetoacetate	$C_6H_{10}O_3$	130.14	-45	1.021	Sigma-Aldrich
Ethyl isocyanoacetate	$C_5H_7NO_2$	113.11	-	1.05	Sigma-Aldrich
1,8-Diazabicycloundec-7-ene (DBU)	$C_9H_{16}N_2$	152.24	-70	1.018	Sigma-Aldrich
Anhydrous Methanol (MeOH)	CH_4O	32.04	-97.6	0.792	Sigma-Aldrich

Step-by-Step Protocol

This protocol is a conceptual adaptation of microwave-assisted Ugi/Dieckmann reactions for tetramic acid synthesis.[7]

- Reaction Setup:
  - To a 50 mL round-bottom flask, add 2-fluoroaniline (0.55 g, 5.0 mmol, 1.0 eq), benzaldehyde (0.53 g, 5.0 mmol, 1.0 eq), ethyl acetoacetate (0.65 g, 5.0 mmol, 1.0 eq), and 20 mL of anhydrous methanol.
  - Stir the mixture at room temperature for 10 minutes.
- Ugi Reaction:
  - Add ethyl isocyanoacetate (0.57 g, 5.0 mmol, 1.0 eq) to the mixture.

© 2026 BenchChem. All rights reserved.

- Seal the flask and stir the reaction at 50 °C for 24 hours.
- Expert Insight: The Ugi reaction is often exothermic. For larger scales, cooling might be necessary during the isocyanide addition. Methanol is a common solvent for Ugi reactions, effectively solvating the intermediates.

- In-Situ Dieckmann Cyclization:
  - After 24 hours, cool the reaction mixture to room temperature.
  - Add 1,8-Diazabicycloundec-7-ene (DBU) (1.52 g, 10.0 mmol, 2.0 eq) to the flask.
  - Scientist's Note: DBU is a strong, non-nucleophilic organic base that is highly effective for promoting Dieckmann cyclizations while minimizing side reactions. An inorganic base like K_2CO_3 can also be used, but may require longer reaction times or higher temperatures.
  - Stir the reaction at room temperature for an additional 12 hours, monitoring by TLC for the disappearance of the Ugi intermediate and the formation of the tetramic acid product.
- Work-up and Purification:
  - Remove the methanol under reduced pressure.
  - Dissolve the residue in ethyl acetate (50 mL) and wash with 1 M HCl (2 x 25 mL) and then with brine (1 x 25 mL).
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
  - Purify the crude product by flash column chromatography on silica gel to afford the pure N-(2-fluorophenyl)-5-benzyl-3-acetyltetramic acid derivative.

Part 4: Trustworthiness and Validation

The successful synthesis of the target compound must be confirmed through rigorous analytical techniques. The protocols described are self-validating through the characterization of the final product.

© 2026 BenchChem. All rights reserved.

- Chromatographic Purity: A single spot on TLC plates in multiple solvent systems and a single peak in HPLC analysis indicate a high degree of purity.

- Structural Confirmation: Unambiguous structural elucidation is achieved by a combination of ^{1}H NMR, ^{13}C NMR, ^{19}F NMR, and high-resolution mass spectrometry (HRMS). The observed data should be fully consistent with the proposed structure of N-(2-fluorophenyl) tetramic acid.

- Tautomerism: Be aware that 3-acyltetramic acids can exist as a mixture of tautomers in solution, which may lead to the appearance of multiple sets of signals in NMR spectra.[15] [16] This is a characteristic feature of these compounds and not necessarily an indication of impurity.

References

- Discovery, Herbicidal Activity and Biosynthesis of a Novel Natural Tetramic Acid from Alternaria Species. Advanced Science. Available at: [Link]

- Mo, X., & Gulder, T. A. M. (2021). Biosynthetic strategies for tetramic acid formation. Natural Product Reports, 38(9), 1555-1566. Available at: [Link]

- Spatz, J. H., et al. (2009). Tetramic acid derivatives via Ugi–Dieckmann-reaction. Tetrahedron Letters, 50(35), 4975-4978. Available at: [Link]

- Kallitsis, A., et al. (2023). Mechanochemical synthesis of tetramic acids and their biomimetic ring expansion to 4-hydroxy-2-pyridones. Green Chemistry. Available at: [Link]

- Lee, J. Y., & Pae, A. N. (2011). Synthesis of and Tautomerism in 3-Acyltetramic Acids. The Journal of Organic Chemistry, 76(2), 574-581. Available at: [Link]

- Ma, L. S., et al. (2015). Discovery of a New Family of Dieckmann Cyclases Essential to Tetramic Acid and Pyridone-Based Natural Products Biosynthesis. Organic Letters, 17(4), 976-979. Available at: [Link]

- Li, W., et al. (2020). Microwave-assisted efficient and facile synthesis of tetramic acid derivatives via a one-pot post-Ugi cascade reaction. Beilstein Journal of Organic Chemistry, 16, 686-693. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Lambert, K. M., et al. (2019). Synthesis of Chiral Tetramic Acids: Preparation of (S)-5-Benzylpyrrolidine-2,4-dione from L-Phenylalanine Methyl Ester Hydrochloride. Organic Syntheses, 96, 491-515. Available at: [Link]
- Wang, W., et al. (2020). The Biological and Chemical Diversity of Tetramic Acid Compounds from Marine-Derived Microorganisms. Marine Drugs, 18(2), 119. Available at: [Link]
- Castellucci, N., Gentilucci, L., & Tomasini, C. (2011). One-pot synthesis of poly-substituted tetramic acids for the preparation of putative turn mimics. Tetrahedron, 67(51), 9946-9952. Available at: [Link]
- Markopoulou, O., et al. (2011). N-Acetyl-5-arylidenetetramic acids: synthesis, X-ray structure elucidation and application to the preparation of zinc(II) and copper(II) complexes. Journal of Coordination Chemistry, 64(14), 2468-2483. Available at: [Link]
- Mallinger, A., Le Gall, T., & Mioskowski, C. (2009). One-Pot Synthesis of 3-Aryl-Substituted Tetramic Acids. Synfacts, 2009(04), 0426-0426. Available at: [Link]
- Schobert, R., & Schlenk, A. (2008). Naturally Occurring Tetramic Acids: Structure, Isolation, and Synthesis. Chemical Reviews, 108(9), 3641-3707. Available at: [Link]
- Laia Josa-Culleré, et al. (2022). Tetramate Derivatives by Chemoselective Dieckmann Ring Closure of threo-Phenylserines and Their Antibacterial Activity. The Journal of Organic Chemistry, 87(18), 12053-12067. Available at: [Link]
- Heravi, M. M., et al. (2016). One-pot synthesis of tetrahydrobenzo [b] pyran derivatives by using glutamic acid as a green catalyst. Journal of the Serbian Chemical Society, 81(1), 1-8. Available at: [Link]
- Mallinger, A., Le Gall, T., & Mioskowski, C. (2008). One-Pot Synthesis of Tetronic Acids from Esters. Synlett, 2008(03), 386-388. Available at: [Link]
- Mallinger, A., Le Gall, T., & Mioskowski, C. (2008). One-Pot Synthesis of Tetronic Acids from Esters. Synlett. Available at: [Link]
- Das, S., & Borah, P. (2021). Effect of Methods and Catalysts on the One-pot Synthesis of Tetrahydropyridine Derivatives. Orbital: The Electronic Journal of Chemistry, 13(4), 335-349.

© 2026 BenchChem. All rights reserved.

Available at: [Link]

- Kirschning, A., et al. (2020). Synthesis of Tetramic Acid Fragments Derived from Vancoresmycin Showing Inhibitory Effects towards S. aureus. ChemMedChem, 15(15), 1390-1393. Available at: [Link]
- Al-Harrasi, A., & Hussain, J. (2018). Recent Advances in the Total Synthesis of Tetramic Acid-Containing Natural Products. Mini-Reviews in Organic Chemistry, 15(4), 274-289. Available at: [Link]
- Fotso, S., et al. (2021). Five Tetramic Acid Derivatives Isolated from the Iranian Fungus Colpoma quercinum CCTU A372. Molecules, 26(11), 3073. Available at: [Link]
- Fillion, E., et al. (2005). Meldrum's acids as acylating agents in the catalytic intramolecular Friedel-Crafts reaction. The Journal of Organic Chemistry, 70(4), 1316-1327. Available at: [Link]
- Cowley, A. R., & Dilworth, J. R. (2024). N-(2,4-Difluorophenyl)-2-fluorobenzamide. Molbank, 2024(1), M1838. Available at: [Link]
- Cowley, A. R., & Dilworth, J. R. (2023). N-(2,3-Difluorophenyl)-2-fluorobenzamide. Molbank, 2023(3), M1704. Available at: [Link]
- Desai, N. C., et al. (2010). Synthesis and antimicrobial activity of 2-fluorophenyl-4,6-disubstituted[1][5][15]triazines. Bioorganic & Medicinal Chemistry Letters, 20(3), 945-949. Available at: [Link]
- Muehlebach, M., et al. (2021). Representative synthesis of N-unsubstituted (A = H) tetramic acid ADs 13 and their corresponding enol ethyl carbonate proinsecticides 14 (12a, 13a, 14a: R1, R4 = CH3; R2, R3 = H). Structure of the lead compound 15 evaluated in the field. Pest Management Science, 77(8), 3491-3503. Available at: [Link]
- Chaban, T., et al. (2022). Synthesis, anticancer and antimicrobial properties of some N-aryl-2-(5-aryltetrazol-2-yl)acetamides. International Journal of Chemical and Molecular Engineering, 16(5), 129-133. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Wang, Y., et al. (2021). Metal-free electrochemical oxidative intramolecular cyclization of N-propargylbenzamides: facile access to oxazole ketals. Organic Chemistry Frontiers, 8(13), 3367-3372. Available at: [Link]
- Fishlock, D. (2006). The Catalytic Intramolecular Friedel-Crafts Acylation of Meldrum's Acid Derivatives and The Total Synthesis of Taiwaniaquinol B. UWSpace. Available at: [Link]
- Marković, V., et al. (2023). Synthesis, Characterization, and Biological Evaluation of Meldrum's Acid Derivatives: Dual Activity and Molecular Docking Study. Pharmaceuticals, 16(2), 273. Available at: [Link]
- Zhang, T., et al. (2024). Disubstituted Meldrum's acid: Another scaffold with SuFEx-like reactivity. ChemRxiv. Available at: [Link]
- Demchuk, O. M., & Rachon, J. (2014). Acyl Meldrum's acid derivatives: Application in organic synthesis. Current Organic Synthesis, 11(4), 573-594. Available at: [Link]
- Zhang, J., & Schmalz, H. G. (2017). Gold-Catalyzed Asymmetric Intramolecular Cyclization of N-Allenamides for the Synthesis of Chiral Tetrahydrocarbolines. Angewandte Chemie International Edition, 56(50), 15905-15909. Available at: [Link]
- Wu, Y., et al. (2022). Intramolecular cyclization of N-aryl amides for the synthesis of 3-amino oxindoles. Chemical Communications, 58(70), 9757-9760. Available at: [Link]
- Jacobi, P. A., Brielmann, H. L., & Hauck, S. I. (1995). Synthesis of cyclic enamides by intramolecular cyclization of acetylenic amides. Tetrahedron Letters, 36(8), 1193-1196. Available at: [Link]
- Wang, W., et al. (2020). The Biological and Chemical Diversity of Tetramic Acid Compounds from Marine-Derived Microorganisms. Marine Drugs, 18(2), 119. Available at: [Link]
- Liu, C., et al. (2012). Catalyst-free intramolecular oxidative cyclization of N-allylbenzamides: a new route to 2,5-substituted oxazoles. Organic Letters, 14(18), 4766-4769. Available at: [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Discovery, Herbicidal Activity and Biosynthesis of a Novel Natural Tetramic Acid from Alternaria Species - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. The Biological and Chemical Diversity of Tetramic Acid Compounds from Marine-Derived Microorganisms - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanochemical synthesis of tetramic acids and their biomimetic ring expansion to 4-hydroxy-2-pyridones - Green Chemistry (RSC Publishing) DOI:10.1039/D5GC03085D [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Microwave-assisted efficient and facile synthesis of tetramic acid derivatives via a one-pot post-Ugi cascade reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Meldrum's acids as acylating agents in the catalytic intramolecular Friedel-Crafts reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. uwspace.uwaterloo.ca [uwspace.uwaterloo.ca]
- 10. researchgate.net [researchgate.net]
- 11. Synthesis, Characterization, and Biological Evaluation of Meldrum’s Acid Derivatives: Dual Activity and Molecular Docking Study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. site.unibo.it [site.unibo.it]
- 13. mdpi.com [mdpi.com]
- 14. mdpi.com [mdpi.com]
- 15. pubs.acs.org [pubs.acs.org]
- 16. Synthesis of Tetramic Acid Fragments Derived from Vancoresmycin Showing Inhibitory Effects towards S. aureus - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [one-pot synthesis methods for N-(2-fluorophenyl) tetramic acids]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2614511/docs#one-pot-synthesis-methods-for-n-2-fluorophenyl-tetramic-acids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check